

2-Iodo-4-thiocyanatoaniline: An Inquiry into its Discovery and History

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Compound of Interest

Compound Name: 2-Iodo-4-thiocyanatoaniline

Cat. No.: B15202425

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A comprehensive review of available scientific literature and chemical databases reveals a notable absence of information regarding the discovery, history, and synthesis of **2-Iodo-4-thiocyanatoaniline**. This suggests that the compound may be novel, exceptionally rare, or has not been extensively documented in publicly accessible resources.

While searches were conducted across various chemical and historical databases, no records of its initial synthesis, characterization, or early applications were found. Similarly, patent literature and scholarly articles do not provide experimental protocols or quantitative data related to this specific molecule.

In contrast, significant information is available for structurally related compounds, particularly 2-Nitro-4-thiocyanatoaniline. This analog has been described in various contexts, including its synthesis and use as an intermediate in the production of dyes and pharmaceuticals. For instance, methods for the direct thiocyanation of 2-nitroaniline have been detailed, and its role as a precursor in the synthesis of anthelmintic drugs like albendazole is documented.^{[1][2][3]}

The study of thiocyanatoanilines, in a broader sense, has a history extending over a century, initially driven by the dye industry.^[1] Early methods often involved hazardous reagents like thiocyanogen, but have since evolved to utilize safer and more efficient reagents such as potassium or ammonium thiocyanate in the presence of an oxidizing agent.^[1]

Given the lack of specific information for **2-Iodo-4-thiocyanatoaniline**, it is plausible that:

- The compound has not yet been synthesized or characterized.

- Research on this specific molecule exists but is not publicly indexed.
- The nomenclature may be subject to variation, although searches for related terms also yielded no relevant results.

Therefore, a technical guide on the discovery and history of **2-Iodo-4-thiocyanatoaniline** cannot be constructed at this time due to the apparent absence of foundational research on the compound. Further investigation would likely require novel synthesis and characterization efforts. Researchers interested in this molecule may consider adapting known synthetic routes for other halogenated and thiocyanated anilines as a starting point for its potential creation and study.

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- To cite this document: BenchChem. [2-Iodo-4-thiocyanatoaniline: An Inquiry into its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15202425#discovery-and-history-of-2-iodo-4-thiocyanatoaniline]

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